

(4-(Acetamidomethyl)phenyl)boronic acid safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (4-(Acetamidomethyl)phenyl)boronic acid

Cat. No.: B1290100

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An In-depth Technical Guide to the Safety of **(4-(Acetamidomethyl)phenyl)boronic acid**

This technical guide provides a comprehensive overview of the safety information for **(4-(Acetamidomethyl)phenyl)boronic acid**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) and chemical databases.

Chemical Identification and Physical Properties

(4-(Acetamidomethyl)phenyl)boronic acid is a substituted phenylboronic acid derivative. Its identification details and physical-chemical properties are summarized below.

Property	Value	Reference
CAS Number	850568-41-1	[1][2]
Molecular Formula	C ₉ H ₁₂ BNO ₃	[1][2]
Molecular Weight	193.01 g/mol	[2]
Appearance	Solid	
Melting Point	278-280 °C	[1][2]
Density	1.19 g/cm ³	[1][2]
Refractive Index	1.545	[2]
InChI Key	ZMJVNKSOLIUBKO-UHFFFAOYSA-N	[2]
Storage Temperature	Keep Cold	[2]

Hazard Identification and Classification

Based on available data, **(4-(Acetamidomethyl)phenyl)boronic acid** is classified as a hazardous substance. The GHS classification indicates potential health risks upon exposure.[2]

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Skin Irritation	2
Eye Irritation	2
Acute Toxicity, Inhalation	4
Specific Target Organ Toxicity (Single Exposure)	3

Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and eye irritation. May cause respiratory irritation.[1][2]

Experimental Protocols for Safety Assessment

Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to evaluate the safety of chemicals.^{[3][4][5]} The following are summaries of methodologies relevant to the identified hazards of **(4-(Acetamidomethyl)phenyl)boronic acid**.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method) This method is used to estimate the LD50 (median lethal dose) of a substance. The test proceeds in a stepwise manner with a small number of animals (typically rodents). A starting dose is administered to a group of animals. Depending on the outcome (survival or death), the dose for the next group is adjusted up or down. This process continues until the criteria for assigning a GHS category are met. Observations of the animals' health are made for at least 14 days.

Skin Irritation/Corrosion - OECD Test Guideline 404 This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin on a test animal (typically a rabbit) under a semi-occlusive patch for a defined period (usually 4 hours).^[6] The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 24, 48, and 72 hours) after patch removal.^[6] The severity of the reactions is scored to determine the irritation potential.

Serious Eye Damage/Irritation - OECD Test Guideline 405 This guideline describes the procedure to assess the potential of a substance to cause eye irritation or damage. A small, measured amount of the substance is applied to the eye of a test animal (again, typically a rabbit). The eyes are then examined for effects on the cornea, iris, and conjunctiva at specific time points after application. The severity and reversibility of any observed effects are used to classify the substance.

Handling, Storage, and First Aid

Engineering Controls: Work with this compound should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles.

- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: If dust is generated, use a suitable respirator.

Handling: Avoid contact with skin and eyes and prevent the formation of dust and aerosols.^[2]
Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.^[1]
^[2]

Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.^[1]^[2]

First Aid Measures:

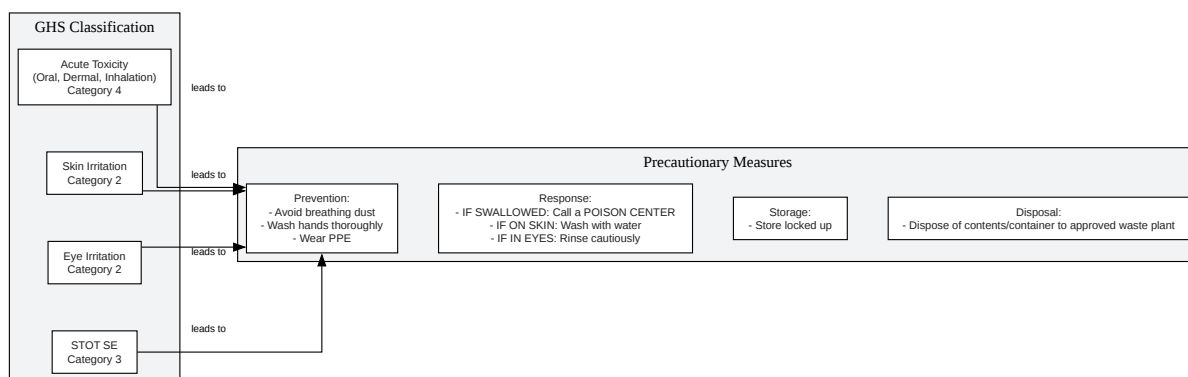
- After Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.^[1]
- After Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation occurs, seek medical attention.^[1]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- After Ingestion: Rinse mouth with water. Seek medical attention.^[1]

Stability and Reactivity

- Conditions to Avoid: Heat, flames, and sparks.^[1]
- Incompatible Materials: Strong oxidizing agents.^[1]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide and nitrogen oxides.^[1]

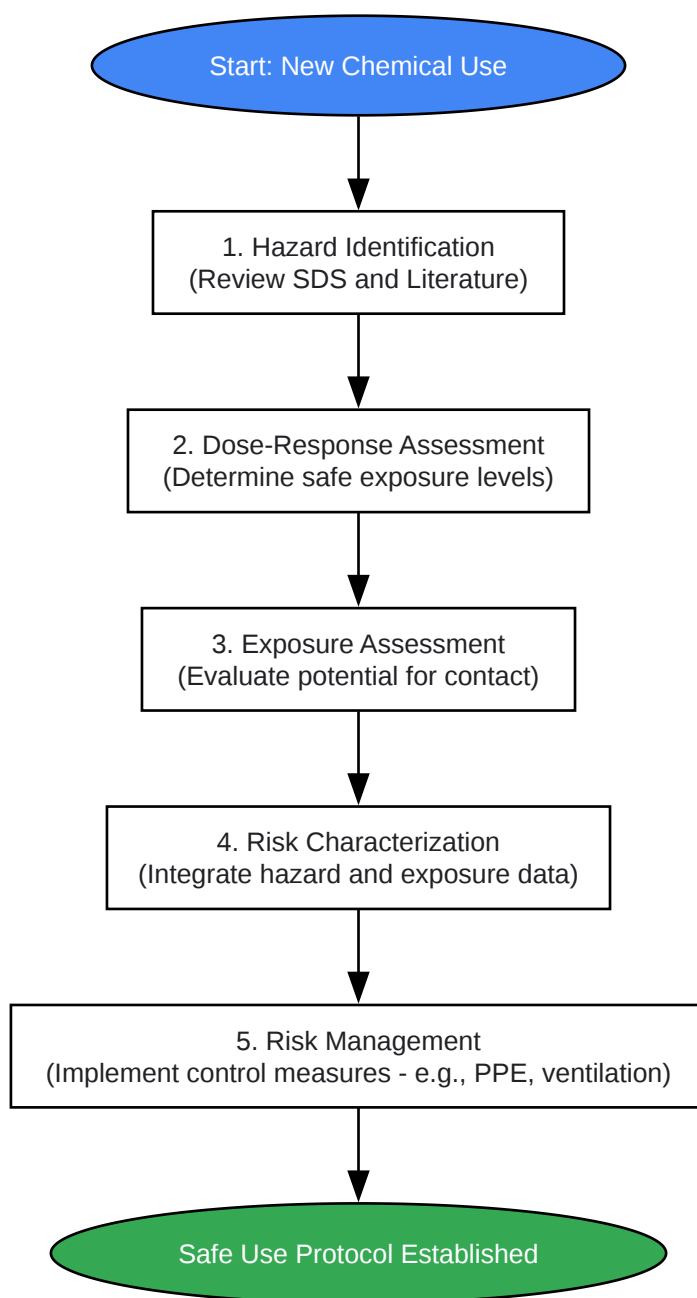
Visualizations

The following diagrams illustrate the hazard classification and a general workflow for chemical risk assessment.



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Caption: GHS Hazard Classification and Response for **(4-(Acetamidomethyl)phenyl)boronic acid**.



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Caption: General Workflow for Chemical Safety Risk Assessment.

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- To cite this document: BenchChem. [(4-(Acetamidomethyl)phenyl)boronic acid safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290100#4-acetamidomethyl-phenyl-boronic-acid-safety-data-sheet-sds]

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